

Application Notes and Protocols for "Diamet" (Metformin) in Longevity Studies

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Compound of Interest

Compound Name:	Diamet
CAS No.:	8065-43-8
Cat. No.:	B1260869

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental design and detailed protocols for investigating the effects of metformin on longevity. The information is curated from preclinical studies in model organisms and clinical trial designs in humans, offering a foundational guide for researchers in the field of aging.

Introduction to Metformin as a Geroprotective Agent

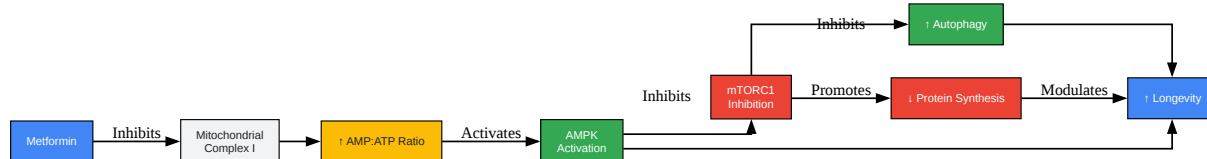
Metformin, a first-line medication for type 2 diabetes, has garnered significant interest for its potential anti-aging properties.[1][2] It is believed to mimic some of the beneficial effects of caloric restriction, a well-established intervention for extending lifespan in various organisms.[3][4][5][6] The primary molecular mechanism of metformin involves the activation of AMP-activated protein kinase (AMPK), a crucial energy sensor that regulates metabolism.[1][6][7] Activated AMPK, in turn, influences several downstream pathways associated with aging, including the inhibition of the mammalian target of rapamycin (mTOR) pathway and modulation of insulin/IGF-1 signaling.[8]

Key Signaling Pathways Modulated by Metformin

Metformin's effects on longevity are attributed to its influence on interconnected signaling pathways that regulate cellular metabolism, stress resistance, and inflammation.

AMPK Activation and mTOR Inhibition

Metformin inhibits mitochondrial respiratory chain complex I, leading to an increase in the cellular AMP:ATP ratio. This change allosterically activates AMPK.[9] Once activated, AMPK phosphorylates and activates downstream targets that promote catabolic processes (like autophagy) and inhibit anabolic processes (like protein synthesis) through the inhibition of the mTORC1 complex.

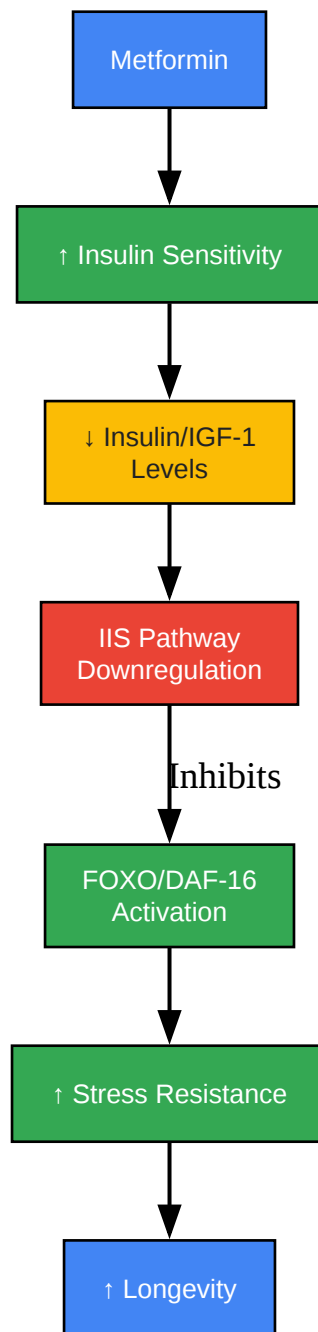


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Diagram 1: Metformin's core mechanism via AMPK and mTOR signaling.

Insulin/IGF-1 Signaling (IIS) Pathway

The insulin/IGF-1 signaling pathway is a highly conserved pathway that plays a critical role in growth, metabolism, and aging.[10] Reduced signaling through this pathway is associated with increased lifespan in many species.[10] Metformin can reduce circulating insulin levels and improve insulin sensitivity, thereby downregulating the IIS pathway.[8]



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Diagram 2: Metformin's influence on the Insulin/IGF-1 Signaling pathway.

Preclinical Studies: Experimental Design and Protocols

Caenorhabditis elegans (Nematode) Studies

C. elegans is a widely used model organism in aging research due to its short lifespan and genetic tractability.[\[7\]](#)[\[11\]](#)[\[12\]](#)

Strain	Metformin Concentration	Lifespan Extension (Median)	Key Findings	Reference
N2 (wild-type)	25 mM	~30%	Increased median lifespan from 17 to 22 days.	[1]
N2 (wild-type)	50 mM	~30%	Increased median lifespan from 17 to 22 days.	[1]
N2 (wild-type)	50 mM	~36%	Dose-dependent effects on lifespan.	[13] [14]
N2 (wild-type)	70 mM	~41%	Dose-dependent effects on lifespan.	[13]

This protocol is adapted from several studies investigating metformin's effects on nematode longevity.[\[1\]](#)[\[13\]](#)[\[14\]](#)

Materials:

- Nematode Growth Medium (NGM) agar plates
- *E. coli* OP50 bacteria
- Metformin hydrochloride
- 5-Fluoro-2'-deoxyuridine (FUDR) solution (to prevent progeny production)
- M9 buffer

- Synchronized L4 stage worms

Procedure:

- Preparation of Metformin Plates:
 - Prepare NGM agar and autoclave.
 - Cool the agar to ~55°C.
 - Add metformin to the desired final concentration (e.g., 10 mM, 25 mM, 50 mM).
 - Pour the plates and allow them to solidify.
 - Seed the plates with a lawn of *E. coli* OP50 and let them grow overnight at room temperature.
- Worm Synchronization:
 - Wash gravid adult worms off plates with M9 buffer.
 - Treat with a bleach/NaOH solution to dissolve the adults, leaving the eggs.
 - Wash the eggs several times with M9 buffer.
 - Allow the eggs to hatch into L1 larvae in M9 buffer overnight.
 - Plate the synchronized L1 larvae onto standard NGM plates and grow them to the L4 stage at 20°C.
- Lifespan Assay:
 - Transfer synchronized L4 worms to the control and metformin-containing NGM plates.
 - Include FUDR in the plates to prevent the worms from producing offspring.
 - Incubate the plates at 20°C.

- Score the number of living and dead worms daily or every other day. Worms that do not respond to gentle prodding with a platinum wire are considered dead.
- Transfer the worms to fresh plates every 2-3 days to avoid contamination and ensure a fresh food source.
- Data Analysis:
 - Construct survival curves using the Kaplan-Meier method.
 - Compare the survival curves between control and metformin-treated groups using the log-rank test.

Mus musculus (Mouse) Studies

Rodent models are crucial for validating findings from invertebrate studies and for assessing the effects of interventions on mammalian physiology.

Strain	Metformin Dose	Lifespan Extension (Mean)	Healthspan Improvements	Reference
C57BL/6 (male)	0.1% w/w in diet	5.83%	Improved physical performance, reduced cholesterol, increased insulin sensitivity.	[3][4]
B6C3F1 (male)	0.1% w/w in diet	4.15%	Not specified	[3]
C57BL/6 (male)	1% w/w in diet	-14.4% (toxic)	Kidney failure observed.	[3][4]
Aged female mice	100 mg/kg/day	No extension	Detrimental effects on cardiac homeostasis.	[15]

This protocol is a generalized representation based on published mouse studies.[\[3\]](#)[\[4\]](#)[\[15\]](#)

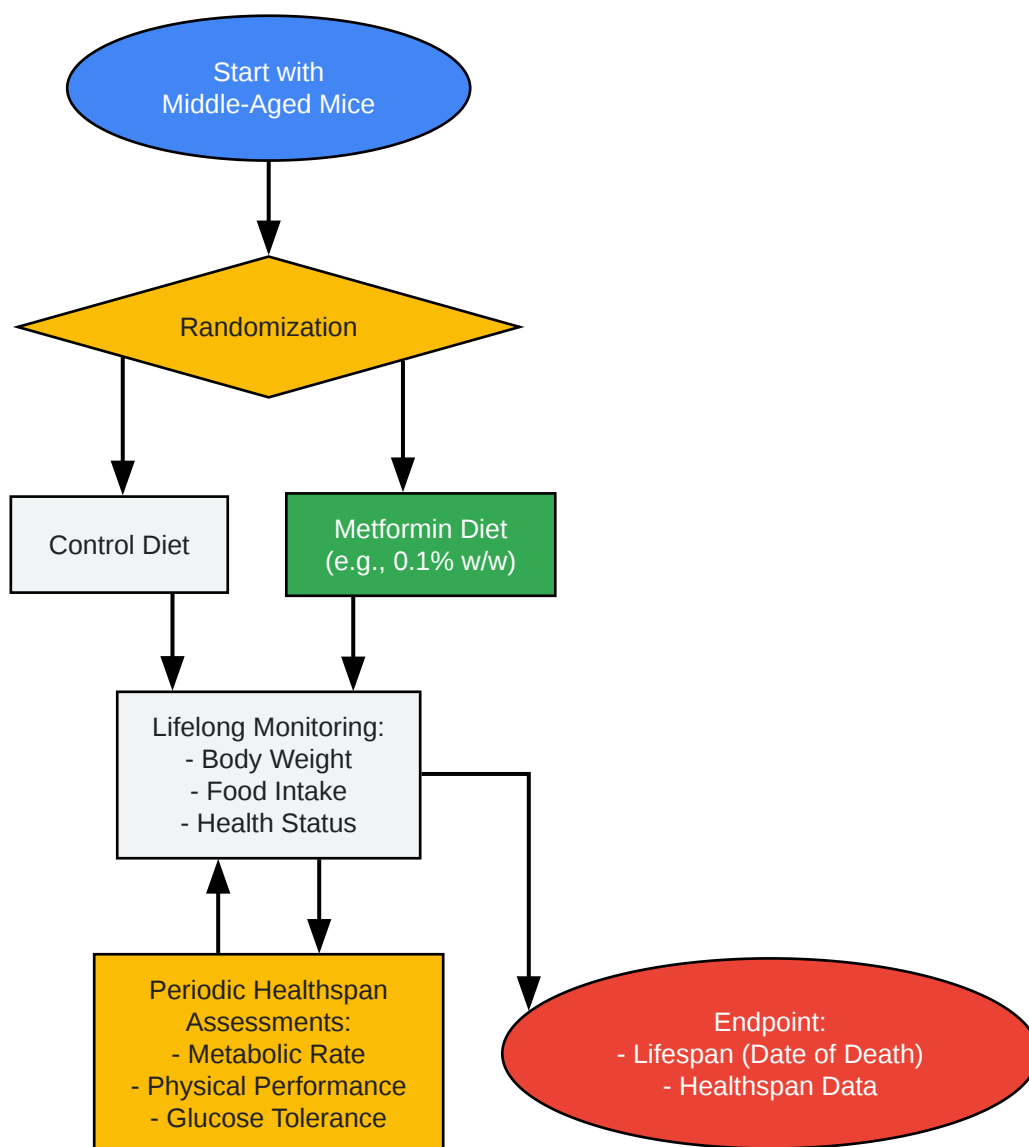
Materials:

- Middle-aged mice (e.g., C57BL/6, 12 months old)
- Standard rodent chow
- Metformin-supplemented chow (e.g., 0.1% w/w)
- Metabolic cages
- Rotarod apparatus
- Treadmill for mice

Procedure:

- Animal Husbandry and Diet:
 - House mice in a controlled environment (temperature, light-dark cycle) with ad libitum access to food and water.
 - Randomly assign mice to a control group (standard diet) or a metformin group (metformin-supplemented diet).
 - Monitor food and water intake and body weight regularly.
- Lifespan Assessment:
 - Monitor the mice daily for health status.
 - Record the date of death for each mouse.
- Healthspan Assessments (perform at regular intervals):
 - Metabolic Phenotyping: Use metabolic cages to measure oxygen consumption, carbon dioxide production, respiratory exchange ratio, and physical activity.

- Physical Performance:
 - Rotarod Test: Measure the time it takes for a mouse to fall off a rotating rod with accelerating speed.
 - Treadmill Test: Measure endurance by recording the time or distance a mouse can run on a treadmill.
- Glucose Homeostasis: Perform glucose tolerance tests (GTT) and insulin tolerance tests (ITT).
- Biochemical Analyses: Collect blood samples to measure levels of glucose, insulin, cholesterol, triglycerides, and markers of inflammation and oxidative stress.
- Data Analysis:
 - Generate Kaplan-Meier survival curves and compare them using the log-rank test.
 - Use appropriate statistical tests (e.g., t-test, ANOVA) to compare healthspan parameters between the groups.



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